

Proper Disposal Procedures: (Bromomethyl)triethylsilane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (Bromomethyl)triethylsilane

CAS No.: 1112-53-4

Cat. No.: B072970

[Get Quote](#)

Executive Summary & Immediate Directives

(Bromomethyl)triethylsilane (Structurally:

) is a specialized organosilane reagent. Unlike silyl bromides (e.g., bromotriethylsilane), which react violently with water, **(bromomethyl)triethylsilane** is an

-haloalkylsilane. It is generally stable to water but acts as a potent alkylating agent and is likely corrosive and flammable.

Core Disposal Directive:

- Waste Stream: Halogenated Organic Waste.
- Segregation: Do NOT mix with strong oxidizers, strong bases, or non-halogenated solvents if strict segregation is required by your facility.
- Water Reactivity: Low (does not require quenching), but treat as moisture-sensitive to preserve purity if reusing.

- Critical Hazard: Skin/Eye Corrosive and Alkylating Agent.

Chemical Profile & Hazard Identification

To ensure safe handling, you must distinguish this specific molecule from its more reactive "silyl halide" cousins.

Feature	(Bromomethyl)triethylsilane	Bromotriethylsilane (DANGER)
Structure		
Bond Type	Carbon–Bromine (Alkyl Halide)	Silicon–Bromine (Silyl Halide)
Water Reactivity	Stable (Slow hydrolysis possible)	Violent (Hydrolyzes to HBr + Silanol)
Primary Hazard	Corrosive, Flammable, Alkylator	Water-Reactive, Corrosive, volatile HBr
Waste Class	Halogenated Organic	Water-Reactive / Acidic

Inferred Hazard Classification (Based on Homologs):

- Flammable Liquid (Category 3 or 2 depending on flash point).
- Skin Corrosion/Irritation (Category 1B).[\[1\]](#)[\[2\]](#)
- Serious Eye Damage (Category 1).[\[1\]](#)[\[2\]](#)
- Specific Target Organ Toxicity (Respiratory Irritation).

“

Scientific Note: Hazard data is often extrapolated from the methyl homolog, (Bromomethyl)trimethylsilane (CAS 18243-41-9), which is a known corrosive and flammable liquid [1, 2]. Treat the ethyl analog with equal or greater precaution.

Step-by-Step Disposal Protocols

Scenario A: Routine Laboratory Waste (Small Scale)

For disposal of reaction byproducts, excess reagent, or contaminated solvents.

- Segregation: Ensure the waste container is labeled "Hazardous Waste - Halogenated Organics".
- Compatibility Check: Verify the container material is compatible (HDPE, Glass, or Teflon-lined). Avoid unlined metal cans if the waste is potentially acidic.
- Transfer:
 - Perform all transfers inside a functioning chemical fume hood.
 - Wear appropriate PPE: Nitrile gloves (double-gloved recommended), safety goggles, and lab coat.
 - Pour the liquid slowly into the waste container.
- No Quenching Needed: Unlike silyl chlorides/bromides, you do not need to "kill" this reagent with alcohol/water before disposal unless specified by your specific facility's permit.
- Labeling: List the full chemical name "**(Bromomethyl)triethylsilane**" on the waste tag. Do not use abbreviations like "TES-CH₂Br".

Scenario B: Spill Cleanup

For accidental release on benchtop or floor.

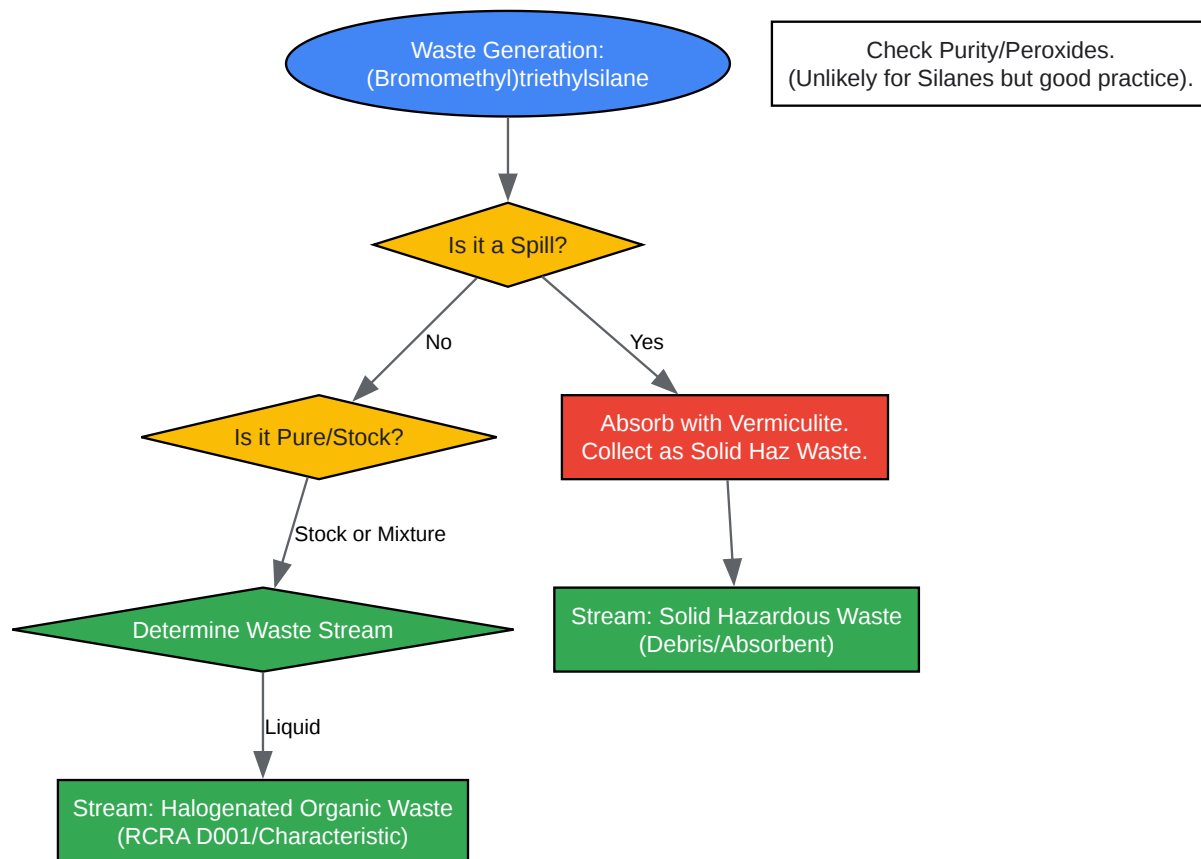
- **Evacuate & Ventilate:** Remove ignition sources immediately. Alert nearby personnel.
- **PPE Upgrade:** If the spill is >100 mL, wear a half-mask respirator with organic vapor/acid gas cartridges and chemical-resistant apron.
- **Containment:** Surround the spill with an inert absorbent (Vermiculite, Dry Sand, or commercial spill pads). Do not use combustible materials like sawdust or paper towels.
- **Absorption:** Cover the spill completely with the absorbent. Allow 5–10 minutes for absorption.
- **Collection:** Scoop the saturated absorbent into a wide-mouth jar or heavy-duty hazardous waste bag.
- **Decontamination:** Wipe the surface with a soap/water solution. Collect these wipes as solid hazardous waste.

Scenario C: Empty Container Disposal

- **Residue Check:** Ensure the bottle is "RCRA Empty" (less than 3% by weight remains).
- **Rinsing:** Rinse the bottle 3 times with a compatible solvent (e.g., acetone or dichloromethane).
 - **Note:** Pour the rinsate into the Halogenated Organic Waste container.
- **Defacing:** Cross out the label and mark "EMPTY".
- **Disposal:** Discard the glass bottle in the "Broken Glass/Puncture" bin or recycle according to local glass policy.

Waste Stream Decision Matrix

The following logic flow ensures you select the correct regulatory path for disposal.



[Click to download full resolution via product page](#)

Figure 1: Decision logic for classifying **(Bromomethyl)triethylsilane** waste streams.

Regulatory & Compliance Data

When filling out waste tags, use the following classifications. While the specific CAS for the ethyl analog is less common in regulatory databases than the methyl analog, the functional group logic applies.

Parameter	Value / Classification
Homolog CAS (Reference)	18243-41-9 (Bromomethyl)trimethylsilane [1]
RCRA Code (USA)	D001 (Ignitable)
Hazard Class (DOT)	Class 3 (Flammable Liquid) or Class 8 (Corrosive)
Packing Group	II or III
Proper Shipping Name	Flammable liquid, corrosive, n.o.s.[3][4][5][6][7][8][9] (contains (Bromomethyl)triethylsilane)

Storage for Disposal:

- Store in a cool, dry, well-ventilated area.[7][8][9][10]
- Keep tightly closed.[1][2][5][7][8][9][10]
- Incompatibilities: Strong oxidizing agents, Strong bases.[1][7][8][9]

References

- Sigma-Aldrich.[3][11] (Bromomethyl)trimethylsilane Safety Data Sheet. Product No. 194409. Accessed October 2025.[10] [Link](#)
- PubChem.[4] Compound Summary: (Bromomethyl)trimethylsilane.[4][12] National Library of Medicine. [Link](#)
- National Research Council (US) Committee on Prudent Practices in the Laboratory. Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press (US); 2011. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. assets.thermofisher.com](https://assets.thermofisher.com) [assets.thermofisher.com]
- [2. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [3. \(4-Bromophenyl\)triethylsilane | 18036-95-8](https://sigmaaldrich.com) [sigmaaldrich.com]
- [4. \(Bromomethyl\)trimethylsilane | C4H11BrSi | CID 87523 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [5. Bromotrimethylsilane - Safety Data Sheet](https://chemicalbook.com) [chemicalbook.com]
- [6. documents.thermofisher.com](https://documents.thermofisher.com) [documents.thermofisher.com]
- [7. fishersci.com](https://fishersci.com) [fishersci.com]
- [8. fishersci.com](https://fishersci.com) [fishersci.com]
- [9. fishersci.com](https://fishersci.com) [fishersci.com]
- [10. pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [pim-resources.coleparmer.com]
- [11. \(4-Bromophenyl\)triethylsilane | 18036-95-8](https://sigmaaldrich.com) [sigmaaldrich.com]
- [12. Silane, \(bromomethyl\)trimethyl-](https://webbook.nist.gov) [webbook.nist.gov]
- To cite this document: BenchChem. [Proper Disposal Procedures: (Bromomethyl)triethylsilane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b072970/docs#proper-disposal-procedures-bromomethyl-triethylsilane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)